

Technical Guide: Synthesis of tert-Butyl 3-hydroxy-5-methoxyisonicotinate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *tert-Butyl 3-hydroxy-5-methoxyisonicotinate*

CAS No.: 1138444-13-9

Cat. No.: B1521499

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Executive Summary

Target Molecule: **tert-Butyl 3-hydroxy-5-methoxyisonicotinate** CAS Registry Number: 1138444-13-9 Molecular Formula: C₁₁H₁₅NO₄ Molecular Weight: 225.24 g/mol [1][2][3]

This guide outlines a high-fidelity synthetic route designed for regiochemical precision. The synthesis addresses the primary challenge of this scaffold: differentiating the C3 and C5 positions of the pyridine ring while maintaining the acid-labile tert-butyl ester at C4. The recommended pathway utilizes a Nucleophilic Aromatic Substitution (

) strategy on a symmetric difluoro-precursor, ensuring unambiguous regiocontrol and scalability.

Retrosynthetic Analysis

To achieve the target structure with high purity, we disconnect the molecule back to 3,5-difluoropyridine. This approach avoids the ambiguity of electrophilic halogenation on 3-

hydroxypyridines (which often favors C2/C6) and leverages the high reactivity of fluoropyridines towards nucleophiles.

- Disconnection 1: Removal of the benzyl protecting group (if used) or direct hydroxylation reveals the C3-hydroxyl.
- Disconnection 2: Selective displacement of one fluoride by methoxide reveals the C5-methoxy group.
- Disconnection 3: Carboxylation of the pyridine core reveals the C4-ester.
- Starting Material: 3,5-Difluoropyridine (Commercially available, CAS: 71902-33-5).

Detailed Synthetic Pathway[4][5][6]

Phase 1: Scaffold Construction (C4-Carboxylation)

The first phase involves the installation of the carboxylate moiety at the C4 position via Directed Ortho Metalation (DoM). The fluorine atoms at C3 and C5 exert a strong inductive effect, acidifying the C4 proton and directing lithiation exclusively to this position.

Protocol:

- Reagents: 3,5-Difluoropyridine, Lithium Diisopropylamide (LDA), Dry THF, Dry (gas or dry ice).
- Conditions: Anhydrous, , Inert Atmosphere (or Ar).
- Procedure:
 - Charge a flame-dried flask with anhydrous THF and diisopropylamine. Cool to and add -BuLi to generate LDA in situ.

- Add 3,5-difluoropyridine dropwise, maintaining internal temperature below

. Stir for 30–60 minutes to ensure complete lithiation (formation of 3,5-difluoro-4-lithiopyridine).
- Quench the anion by bubbling excess dry

gas through the solution or pouring the mixture onto crushed dry ice.
- Allow to warm to room temperature. Acidify with 2M HCl to pH ~2.
- Extract with Ethyl Acetate (EtOAc), dry over

, and concentrate to yield 3,5-difluoroisonicotinic acid.^[4]

Phase 2: Esterification (tert-Butyl Protection)

Direct esterification using acid catalysis is risky due to the potential for decarboxylation or ether cleavage. We utilize tert-Butyl 2,2,2-trichloroacetimidate or Boc Anhydride () under mild conditions.

Protocol:

- Reagents: 3,5-Difluoroisonicotinic acid,

, DMAP (catalytic), t-BuOH (solvent/reagent).
- Mechanism: DMAP-catalyzed nucleophilic attack on the anhydride.
- Procedure:
 - Dissolve the acid in

-BuOH or THF.
 - Add

(2.0 eq) and DMAP (0.1 eq).
 - Stir at

until gas evolution ceases and TLC shows consumption of the acid.

- Purification: Silica gel chromatography (Hexanes/EtOAc).^[4]
- Product: tert-Butyl 3,5-difluoroisonicotinate.

Phase 3: Regioselective Desymmetrization (1)

This is the critical step. The symmetric 3,5-difluoro ester is treated with exactly one equivalent of methoxide. Since the starting material is symmetric, the first substitution can occur at either C3 or C5, yielding the same product.

Protocol:

- Reagents: Sodium Methoxide (NaOMe, 0.95 - 1.0 eq), dry THF or MeOH.
- Temperature:

to Room Temperature.
- Procedure:
 - Dissolve tert-butyl 3,5-difluoroisonicotinate in dry THF.
 - Add NaOMe (0.5M in MeOH) dropwise at

. Control stoichiometry strictly to avoid bis-substitution (dimethoxy byproduct).
 - Monitor by HPLC/TLC. Stop when starting material is <5%.
 - Product: tert-Butyl 3-fluoro-5-methoxyisonicotinate.

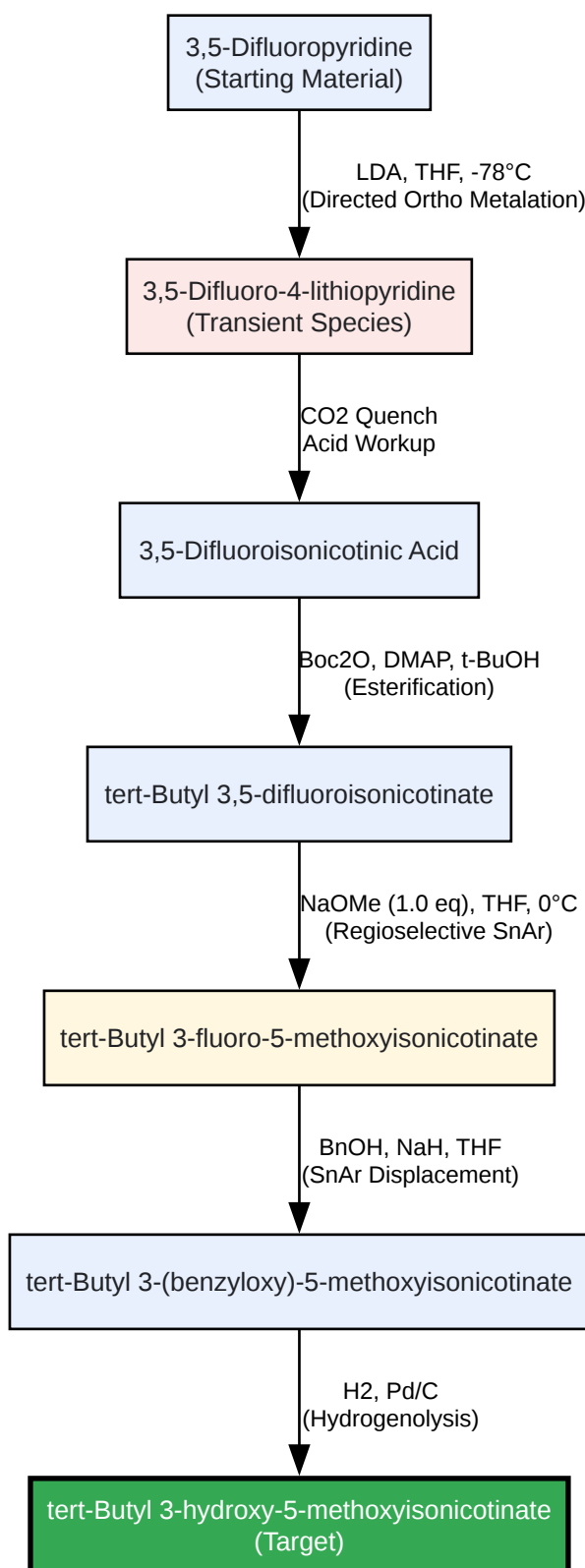
Phase 4: Hydroxylation via Benzyl Ether (2)

Direct hydrolysis of the remaining fluoride to a hydroxyl group using hydroxide (KOH) risks hydrolyzing the sensitive tert-butyl ester. Instead, we displace the fluoride with a benzyl alkoxide, followed by neutral hydrogenolysis.

Protocol:

- Step 4A (Substitution):
 - React tert-butyl 3-fluoro-5-methoxyisonicotinate with Benzyl alcohol (BnOH) and NaH (1.1 eq) in THF at .
 - This yields tert-Butyl 3-(benzyloxy)-5-methoxyisonicotinate.
- Step 4B (Deprotection):
 - Dissolve the benzyl ether in MeOH/EtOAc.
 - Add Pd/C (10% w/w) and stir under atmosphere (balloon pressure).
 - Filter through Celite and concentrate.
- Final Product: **tert-Butyl 3-hydroxy-5-methoxyisonicotinate**.

Visual Pathway Diagram



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Caption: Regioselective synthesis via 3,5-difluoropyridine scaffold utilizing sequential nucleophilic aromatic substitutions.

Data Summary & Process Parameters

Step	Reaction Type	Key Reagents	Critical Parameter	Expected Yield
1	Directed Ortho Metalation	LDA,	Temp < (Lithium stability)	85-90%
2	Esterification	, DMAP	Inert atmosphere, mild heat	90-95%
3	(Desymmetrization)	NaOMe (1.0 eq)	Stoichiometry (Avoid bis-OMe)	75-80%
4	(Benzylation)	BnOH, NaH	Anhydrous conditions	80-85%
5	Hydrogenolysis	, Pd/C	Catalyst load (Avoid ring reduction)	>95%

Scientific Integrity & Troubleshooting Self-Validating Systems

- Regiocontrol Verification: In Step 3, the starting material is symmetric (NMR shows equivalent protons). The product (Int4) is asymmetric. The appearance of two distinct doublets in the aromatic region of the NMR spectrum confirms successful mono-substitution.
- Stoichiometry Control: During the addition of NaOMe (Step 3), monitor the reaction by HPLC. If the bis-methoxy impurity (>5%) forms, the reaction temperature is likely too high or addition is too fast.

- Ester Stability: The tert-butyl ester is sensitive to strong acids (TFA, HCl). All workups must use weak acids (Citric acid,) or be kept neutral.

Analytical Expectations

- Final Product NMR ():
 - ~8.0-8.5 ppm (2H, distinct singlets or doublets, H2 and H6).
 - ~3.9 ppm (3H, singlet,).
 - ~1.6 ppm (9H, singlet, -Butyl).
 - Broad singlet >9.0 ppm (OH, exchangeable).

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- To cite this document: BenchChem. [Technical Guide: Synthesis of tert-Butyl 3-hydroxy-5-methoxyisonicotinate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1521499/docs#technical-guide-synthesis-of-tert-butyl-3-hydroxy-5-methoxyisonicotinate>]

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